

Mastering the KTH TRITA Series: A Researcher's Guide to Targeted Literature Discovery

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For researchers, scientists, and drug development professionals navigating the extensive body of work from the KTH Royal Institute of Technology, the **TRITA** series of publications offers a wealth of valuable data. This series, encompassing doctoral theses, licentiate theses, student theses, and technical reports, is a critical resource for in-depth scientific and technical information. However, accessing this information requires a targeted approach within the KTH publication database, DiVA. This guide provides a detailed methodology for effectively searching for **TRITA** publications to support your research and development endeavors.

Understanding the TRITA Series and the DiVA Portal

The **TRITA** series is not a searchable portal itself, but rather a collection of publications archived within the KTH DiVA (Digitala Vetenskapliga Arkivet - Digital Scientific Archive) portal. Therefore, the search methodology centers on utilizing the DiVA portal's functionalities to pinpoint relevant **TRITA** documents. A key aspect of this is understanding the structure of **TRITA** identifiers, which are assigned based on the KTH school and the type of publication.

Each school at KTH has its own set of **TRITA** series designations. For instance, the School of Engineering Sciences in Chemistry, Biotechnology and Health (CBH) uses **TRITA-CBH-FOU** for doctoral and licentiate theses. Familiarity with these identifiers is crucial for precise searches.

Experimental Protocol: Searching for TRITA Publications in DiVA

This protocol outlines a systematic approach to identifying and retrieving **TRITA** publications relevant to drug development and related fields.

Objective: To efficiently locate and access specific **TRITA** publications within the KTH DiVA portal.

Materials:

- A computer with internet access
- Web browser

Procedure:

- Navigate to the KTH DiVA Portal: Access the advanced search page for research publications within the KTH DiVA portal.
- Formulate a Search Strategy:
 - Keyword Selection: Identify primary and secondary keywords relevant to your research topic. For drug development, these could include terms like "drug delivery," "biomaterials," "cancer therapy," "pharmacokinetics," "molecular modeling," etc.
 - Boolean Operators: Utilize Boolean operators (AND, OR, NOT) to refine your search.
 - AND: Narrows the search to include all specified terms (e.g., "drug delivery" AND "nanoparticles").
 - OR: Broadens the search to include at least one of the specified terms (e.g., "cancer therapy" OR "oncology").
 - NOT: Excludes results containing a specific term.
 - Phrase Searching: Use quotation marks to search for exact phrases (e.g., "controlled release").
- Utilize Advanced Search Fields:

- Title, Abstract, Keywords: Enter your primary keywords in these fields for a broad search.
-
- Year: To limit your search to a specific timeframe, enter the desired year or range of years.
- Targeting **TRITA** Publications:
 - Locate the "Series" filter on the advanced search page.
 - Enter the specific **TRITA** series identifier relevant to your area of interest. Refer to the table below for a list of **TRITA** series identifiers for each KTH school. This is the most critical step for specifically targeting **TRITA** publications.
- Refine and Filter Results:
 - After executing the initial search, use the filtering options on the results page to further narrow down the publications.
 - Full Text: Select the "Only documents with full text in DiVA" option to access immediately available publications.
 - Publication Type: Filter by "Doctoral thesis," "Licentiate thesis," or "Article in journal" as needed.
 - Organisation: If you are interested in research from a specific department or research group, use the "Organisation" filter.
- Review and Export Results:
 - Examine the search results for relevance. The title, author, and abstract will provide a good overview of the publication's content.
 - Click on a publication title to view the full record, including the abstract and a link to the full-text PDF, if available.
 - Use the export function to save bibliographic information in various formats for your reference management software.

Data Presentation: KTH School TRITA Series Identifiers

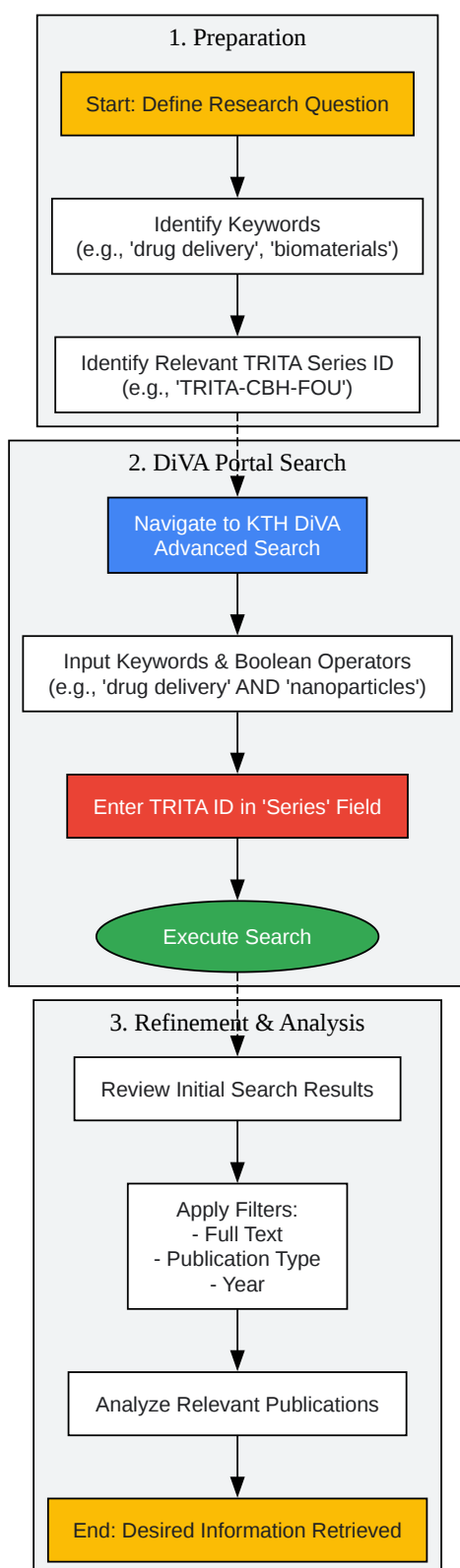
The following table summarizes the **TRITA** series identifiers for each school at KTH. This information is essential for targeted searches within the DiVA portal.[\[1\]](#)[\[2\]](#)

KTH School	Doctoral/Licentiate Theses	Student Theses	Reports
ABE - Architecture and the Built Environment	TRITA-ABE-DLT	TRITA-ABE-MBT	TRITA-ABE-RPT
CBH - School of Engineering Sciences in Chemistry, Biotechnology and Health	TRITA-CBH-FOU	TRITA-CBH-GRU	TRITA-CBH-RAP
EECS - School of Electrical Engineering and Computer Science	TRITA-EECS-AVL	TRITA-EECS-EX	TRITA-EECS-RP
ITM - School of Industrial Engineering and Management	Contact School	Contact School	Contact School
SCI - School of Engineering Sciences	TRITA-SCI-FOU	Contact School	Contact School

Note: For some series, it is recommended to contact the respective school for the correct identifier.

Visualization of the Search Workflow

The following diagram illustrates the logical workflow for searching the KTH **TRITA** portal (via DiVA).



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KTH TRITA Search Workflow Diagram

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References

- 1. TRITA series | KTH [kth.se]
- 2. TRITA - Report series | ABE internal pages [intra.kth.se]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com